

Application Note: Large-Scale Synthesis of **(2-Iodo-3-methoxyphenyl)methanol**

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Compound of Interest

Compound Name:	(2-Iodo-3-methoxyphenyl)methanol
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Abstract

This application note details a robust and scalable protocol for the synthesis of **(2-Iodo-3-methoxyphenyl)methanol**, a key intermediate in the development of various pharmaceutical compounds and fine chemicals. The described method is based on the regioselective ortho-iodination of 3-methoxybenzyl alcohol. This document provides comprehensive experimental procedures, characterization data, and safety considerations suitable for researchers and professionals in drug development and chemical synthesis.

Introduction

(2-Iodo-3-methoxyphenyl)methanol is a valuable building block in organic synthesis, primarily utilized in cross-coupling reactions and the construction of complex molecular architectures. The presence of the iodo- and methoxy- substituents on the phenyl ring, along with the benzylic alcohol, offers multiple points for further functionalization. This protocol outlines a straightforward and efficient method for its preparation on a large scale.

Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₉ IO ₂ [1]
Molecular Weight	264.06 g/mol [1]
CAS Number	162136-06-3 [1] [2]
Appearance	Off-white to pale yellow solid
Purity	≥97% [1]

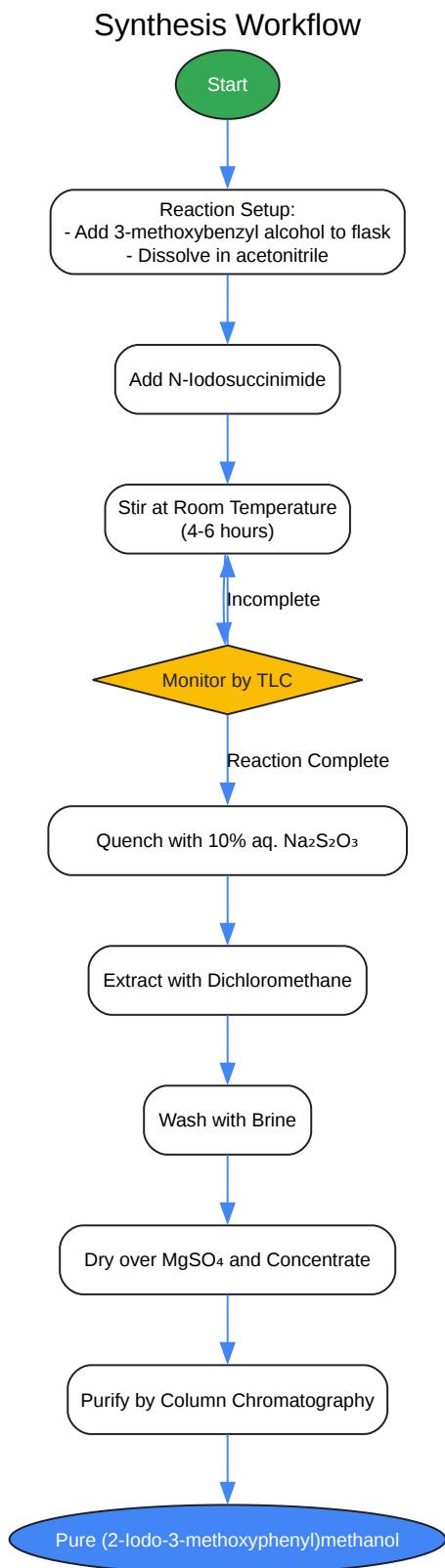
Experimental Protocol: Synthesis of (2-Iodo-3-methoxyphenyl)methanol

This protocol describes the direct ortho-iodination of 3-methoxybenzyl alcohol using N-iodosuccinimide (NIS) as the iodinating agent.

Materials and Reagents

Reagent	Formula	Molecular Weight	Quantity (for 10g scale)	Moles
3-Methoxybenzyl alcohol	C ₈ H ₁₀ O ₂	138.16 g/mol	10.0 g	0.0724 mol
N-Iodosuccinimide (NIS)	C ₄ H ₄ INO ₂	224.98 g/mol	17.8 g	0.0792 mol
Acetonitrile (CH ₃ CN)	C ₂ H ₃ N	41.05 g/mol	200 mL	-
Dichloromethane (CH ₂ Cl ₂)	CH ₂ Cl ₂	84.93 g/mol	500 mL	-
Sodium thiosulfate (Na ₂ S ₂ O ₃)	Na ₂ S ₂ O ₃	158.11 g/mol	(10% aq. solution)	-
Brine (Saturated NaCl solution)	NaCl	58.44 g/mol	(Saturated aq. solution)	-
Anhydrous Magnesium Sulfate (MgSO ₄)	MgSO ₄	120.37 g/mol	As needed	-
Silica Gel (for chromatography)	SiO ₂	60.08 g/mol	As needed	-
Hexane	C ₆ H ₁₄	86.18 g/mol	As needed	-
Ethyl Acetate	C ₄ H ₈ O ₂	88.11 g/mol	As needed	-

Reaction Scheme

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